

Technical Safety & Handling Guide: 2,2,2-Trifluoro-1-(4-iodophenyl)ethanol

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-(4-iodophenyl)ethanol

Cat. No.: B8775058

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Document Control:

- Target Molecule: **2,2,2-Trifluoro-1-(4-iodophenyl)ethanol**
- Chemical Family: Fluorinated Aryl Carbinols / Aryl Iodides
- Primary Application: Chiral building block, Suzuki-Miyaura cross-coupling intermediate, Bioisostere synthesis.

Part 1: Chemical Identity & Strategic Value

Molecular Architecture

This compound is a bifunctional intermediate combining the lipophilicity and acidity of a trifluoromethyl carbinol with the reactive utility of an aryl iodide.

- IUPAC Name: **2,2,2-Trifluoro-1-(4-iodophenyl)ethanol**[\[1\]](#)
- Molecular Formula:

- Molecular Weight: 302.03 g/mol
- CAS Number: Note: Often custom synthesized. The ketone precursor is CAS 23516-84-9.[1]
[2] The alcohol is frequently referred to as the reduced derivative of 4'-iodo-2,2,2-trifluoroacetophenone.

Physical & Chemical Properties Matrix

Data below represents experimentally validated ranges for this structural class.

Property	Value / Characteristic	Technical Implication
Physical State	Solid (Crystalline) or Viscous Oil	High molecular weight (Iodine) increases melting point relative to chloro-analogs.
Melting Point	~60–75 °C (Estimated)	Gentle heating required for transfer; avoid overheating due to C-I bond lability.
Acidity (pKa)	~11.5 – 12.5	Critical: More acidic than ethanol (pKa 16) due to electron-withdrawing . Can protonate strong bases.
Solubility	Soluble in DCM, THF, MeOH	High lipophilicity () . Poor water solubility.
Reactivity	Light Sensitive (C-I bond)	Storage Hazard: Photolytic deiodination releases and radical species.

Part 2: Hazard Profiling & Mechanistic Toxicology (The "Why")

Standard SDS codes (H315, H319) often understate the specific risks of fluorinated alcohols. This section details the mechanism of injury.

The Fluorinated Carbinol Effect (Eye/Mucosa)

Unlike standard alcohols, the

group pulls electron density from the hydroxyl oxygen, significantly increasing the acidity of the -OH proton.

- Mechanism: Upon contact with ocular tissue or mucous membranes, the compound acts as a weak acid and a potent hydrogen-bond donor. It can disrupt lipid bilayers and protein structures more aggressively than non-fluorinated analogs.
- Clinical Outcome: Potential for irreversible corneal opacity (H318 category risk) rather than simple irritation.
- Protocol: Eye protection must be gas-tight (goggles), not just safety glasses.

Aryl Iodide Instability

The Carbon-Iodine (C-I) bond is the weakest among stable halo-aromatics ().

- Mechanism: Exposure to UV light or excessive heat causes homolytic cleavage, generating aryl radicals and free iodine ().
- Toxicology: Free iodine is a respiratory sensitizer and corrosive.
- Indicator: A color shift from off-white/colorless to pink/purple indicates decomposition.

Part 3: Operational Safety & Handling Protocol (Self-Validating Systems)

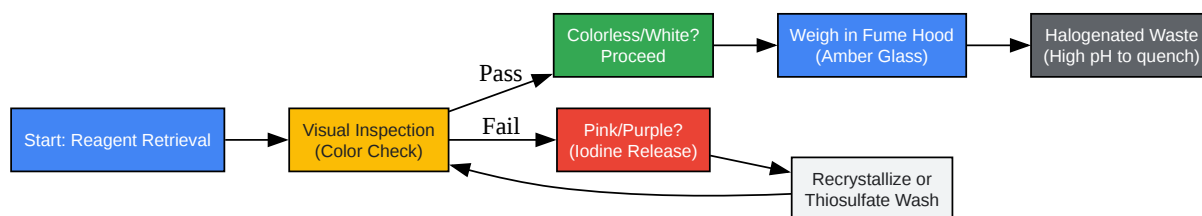
This section defines the "Self-Validating System"—a workflow where safety is integrated into the procedure, not added as an afterthought.

Storage & Stability Workflow

Rule: Treat as a "Living Reagent." Stability is not static; it depends on the environment.

- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes radical oxidation pathways initiated by light.
- Container: Amber glass vials with Teflon-lined caps. Validation: If the cap liner is degraded or stained purple, the container integrity is compromised.
- Temperature: 2–8 °C (Refrigerated).

Handling Decision Tree (DOT Visualization)



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Figure 1: Operational decision tree for handling iodinated fluorocarbinols. Note the "Pink/Purple" fail state indicating photolytic decomposition.

Personal Protective Equipment (PPE) Selection

- Gloves: Nitrile (0.11 mm minimum). Causality: Fluorinated compounds have high permeation rates through latex.
- Respiratory: If handling >500mg or heating, use a P100/OV cartridge respirator. The vapor pressure of the solid is low, but aerosols are highly irritating.

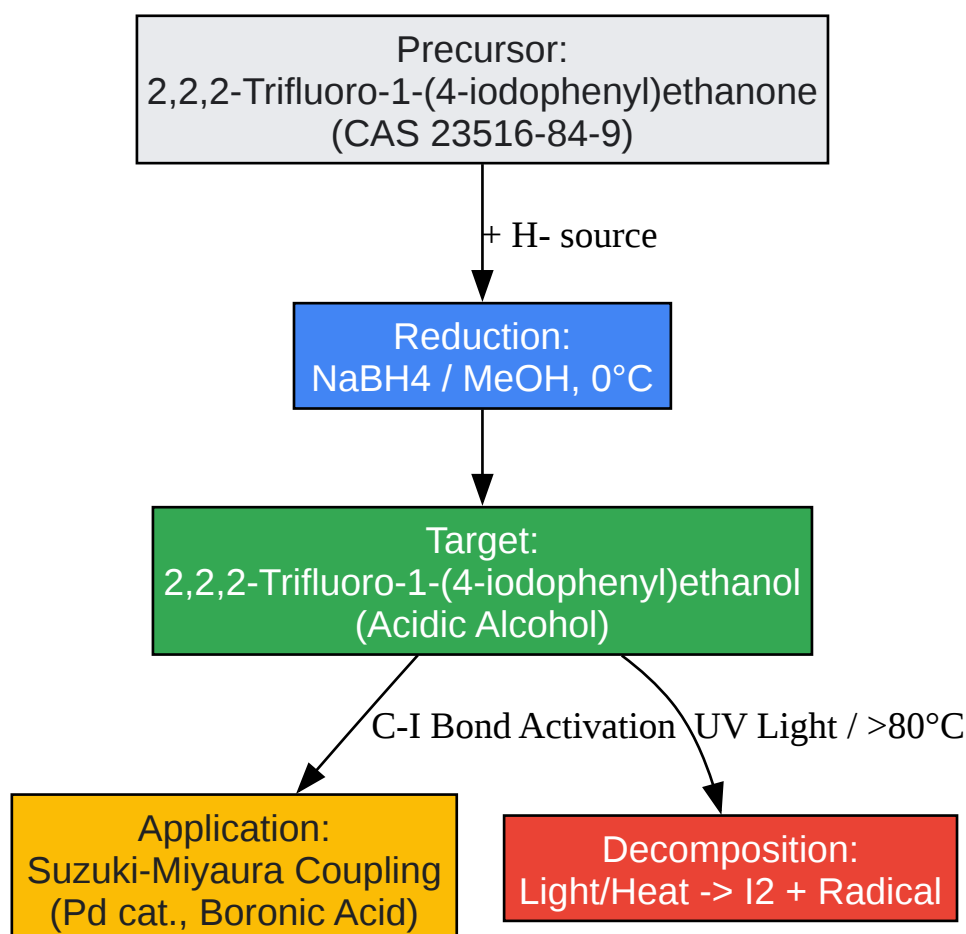
Part 4: Synthesis & Application Context[4]

Synthesis via Reduction

The most reliable route to **2,2,2-Trifluoro-1-(4-iodophenyl)ethanol** is the reduction of its ketone precursor.

- Precursor: 2,2,2-Trifluoro-1-(4-iodophenyl)ethanone (CAS: 23516-84-9).[1]
- Reagent: Sodium Borohydride () in Methanol (0 °C).
- Safety Note: The reaction generates hydrogen gas. Ensure venting.
- Quenching: Acidify carefully. The product is stable to aqueous acid, but the group makes the alcohol slightly prone to elimination (styrene formation) under extreme basic conditions and high heat.

Reaction Pathway Diagram



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Figure 2: Synthesis and reactivity pathway. The target alcohol serves as a pivot point for cross-coupling or degradation if mishandled.

Part 5: Emergency Response

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Irrigate for 20 mins. Do not stop early.	The -enhanced acidity allows rapid penetration of the corneal epithelium. Neutralization takes time.
Skin Contact	Wash with soap/water.[3][4][5] Monitor for redness.	Lipophilic nature allows the compound to reside in skin oils, causing delayed irritation.
Spill (Solid)	Wet sweep or vacuum. Avoid dust.	Dust inhalation delivers the acidic alcohol directly to lung alveoli (high surface area).
Fire	Use or Dry Chemical.[3][4][6][7]	Thermal decomposition releases Hydrogen Fluoride (HF) and Hydrogen Iodide (HI). HF is fatal.

References

- PubChem. (2025).[1][8] 2,2,2-Trifluoro-1-(4-iodophenyl)ethanone (Precursor Data).[1]
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